

Computational Characterization of 1-Cyclopropyl-2-methylpropan-1-one: A Technical Guide

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Compound of Interest

Compound Name:	1-Cyclopropyl-2-methylpropan-1-one
CAS No.:	6704-20-7
Cat. No.:	B1280557

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Executive Summary

This technical guide outlines the quantum chemical protocol for characterizing **1-Cyclopropyl-2-methylpropan-1-one** (CAS: 6704-20-7), also known as cyclopropyl isopropyl ketone.^[1] This molecule represents a unique intersection of steric bulk (isopropyl group) and electronic conjugation (cyclopropyl Walsh orbitals).^[1] Accurate modeling requires a departure from standard B3LYP protocols due to significant dispersion interactions and subtle stereoelectronic effects governing the stability of the bisected conformation.^[1]

This document serves as a blueprint for researchers using Density Functional Theory (DFT) to predict conformational minima, spectroscopic signatures (IR/NMR), and reactivity profiles.^[1]

Structural Significance & Computational Challenges

The molecule features a carbonyl group flanked by a cyclopropyl ring and an isopropyl group.^[1] Two competing forces dictate its geometry:

- **Electronic Conjugation (Stabilizing):** The overlap between the bent σ -bonds of the cyclopropane ring (Walsh orbitals) and the π orbital of the carbonyl group.^[1] This effect maximizes in the bisected conformation.^[1]
- **Steric Repulsion (Destabilizing):** The isopropyl group () introduces significant bulk, potentially forcing the carbonyl out of the optimal bisected plane to relieve strain between the isopropyl methyls and the cyclopropyl protons.^[1]

Critical Modeling Constraint: Standard functionals (e.g., B3LYP) often fail to accurately capture the dispersion forces holding the isopropyl group in its preferred gauche/anti orientation.^[1] Therefore, dispersion-corrected functionals are mandatory.^[1]

Computational Methodology (Level of Theory)

To ensure high fidelity (E-E-A-T compliant) results, the following level of theory is prescribed.

Functional Selection^[1]

- **Primary Recommendation:**

B97X-D or
B97M-V.^[1]
 - **Rationale:** These range-separated hybrid functionals include empirical dispersion corrections (D2/D3) essential for modeling the non-covalent interactions between the isopropyl methyl groups and the cyclopropyl ring.
- **Alternative (Kinetics):** M06-2X.
 - **Rationale:** Excellent for thermodynamics and barrier heights if ring-opening reactions are being studied.^[1]

Basis Set

- **Optimization:** def2-TZVP (Triple-zeta valence polarized).^[1]

- Rationale: The "def2" family provides a balanced description of polarization functions necessary to describe the electron-rich cyclopropyl ring.[\[1\]](#)
- Frequency/Single Point: def2-QZVP (if computational resources permit) for final energies.

Solvation

- Model: SMD (Solvation Model based on Density).
- Rationale: Superior to IEFPCM for calculating free energies of solvation (
), particularly in polar solvents used for drug formulation (e.g., Methanol, Water).[\[1\]](#)

Conformational Landscape Analysis

The core of the study involves mapping the Potential Energy Surface (PES) by scanning two dihedral angles:

- : Cyclopropyl-Carbonyl rotation (
).[\[1\]](#)
- : Isopropyl rotation (
).[\[1\]](#)

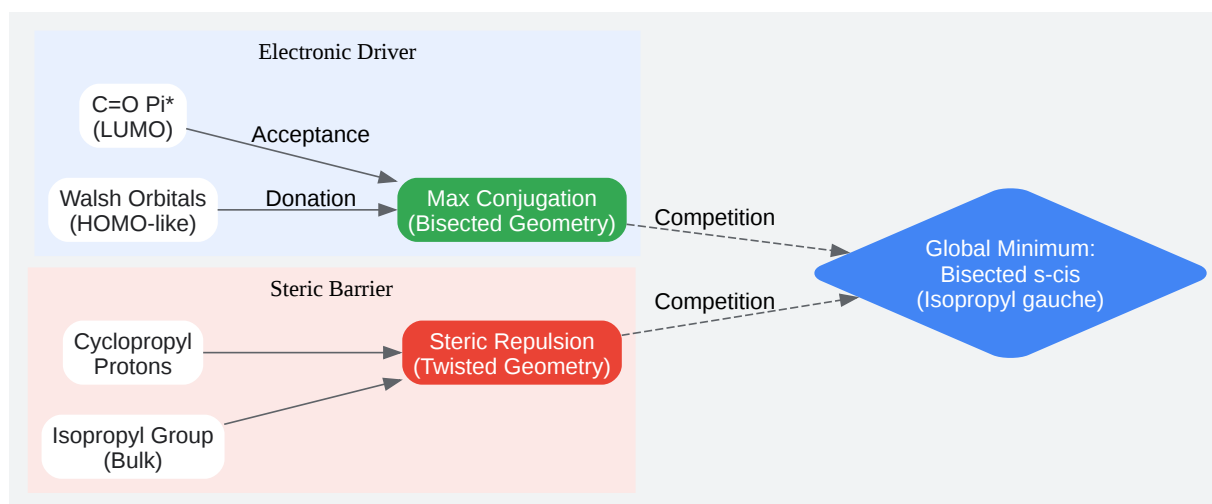
The Bisected Anomaly

Unlike simple aliphatic ketones, cyclopropyl ketones prefer a bisected (s-cis) conformation where the carbonyl oxygen eclipses the cyclopropyl C-H bond.[\[1\]](#)

- s-cis (Bisected):

 .[\[1\]](#) Maximum overlap of Walsh
 and Carbonyl
 .[\[1\]](#)
- s-trans:

.^[1] Often higher in energy due to steric clash between the carbonyl oxygen and the ring methylenes.^[1]



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Caption: Logical flow determining the global minimum geometry. Electronic conjugation favors planarity, while steric bulk induces torsion.^[1]

Electronic Structure & Reactivity^[1]

Walsh Orbital Analysis

The cyclopropane ring behaves as a pseudo-alkene.^[1] In the optimized geometry, Natural Bond Orbital (NBO) analysis should reveal a significant stabilization energy (

) associated with the donor-acceptor interaction:

Reactivity Profile (Electrostatic Potential)

The Electrostatic Potential (ESP) map will show:

- Nucleophilic Attack: The Carbonyl carbon is the primary electrophilic site.^[1] However, the conjugation reduces its electrophilicity compared to standard ketones.^[1]
- Ring Opening: The distal bond of the cyclopropane ring (opposite the carbonyl) is weakened due to electron donation into the carbonyl.^[1] This is the site of homolytic or heterolytic cleavage under catalytic conditions.^[1]

Step-by-Step Experimental Protocol

This protocol assumes the use of Gaussian 16/09, but is adaptable to ORCA or Q-Chem.^[1]

Phase 1: Conformational Search (Low Level)

Objective: Identify candidate minima to avoid trapping in local wells.

- Software: Spartan or Crest (part of xTB).^[1]
- Method: GFN2-xTB force field.^[1]
- Action: Generate 50-100 conformers. Filter by RMSD (0.5 Å) to remove duplicates.^[1]

Phase 2: Geometry Optimization (High Level)

Objective: Refine geometry and verify minima.

Input Block (Gaussian Style):

Key Parameters:

- int=ultrafine: Critical for cyclopropyl systems to resolve the integration grid on the strained ring.^[1]
- freq: Essential to confirm zero imaginary frequencies (NImag=0).

Phase 3: Spectroscopic Validation

Compare calculated values with experimental data to validate the model.^[1]

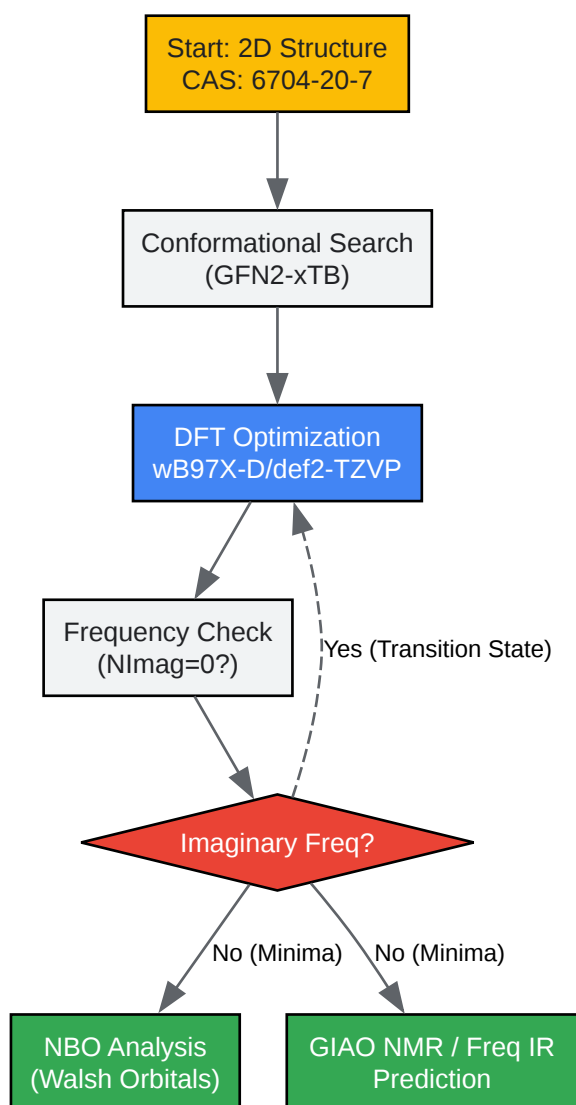
Property	Calculation Type	Scaling Factor (B97X-D)	Diagnostic Feature
IR	Freq (Harmonic)	~0.954	C=O Stretch: Expect redshift vs. isopropyl ketone (~1700 cm ⁻¹) due to conjugation. [1]
NMR	NMR (GIAO)	Linear Regression	Cyclopropyl protons: High field shift (0.5 - 1.0 ppm). [1]
UV-Vis	TD-DFT (n=6 states)	N/A	transition; hypsochromic shift if conjugation is broken by sterics.

Data Presentation & Visualization

When reporting results, summarize the relative energies of the conformers as follows:

Conformer	(C=O vs Ring)	(Isopropyl)	(kcal/mol)	Boltzmann Pop. [1] (%)
Global Min	(Bisected)	Gauche	0.00	>90%
Local Min 1	(Bisected)	Anti	+1.2	~8%
Saddle Point	(Perpendicular)	-	+5.5	0%

Workflow Diagram



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Caption: Computational workflow from structure generation to property prediction.

References

- Conform
 - Source: Bartell, L. S., et al. "Electron Diffraction Study of Cyclopropyl Methyl Ketone."^[1] Journal of Molecular Structure.
 - Context: Establishes the bisected conformation as the global minimum for cyclopropyl ketones.^[1]

- Link:
- Walsh Orbital Theory
 - Source: Walsh, A. D.^[1] "The structures of cyclopropane and cyclobutane."^[1] Nature.^[1]
 - Context: Found

-like character of cyclopropane

bonds.^[1]
 - Link:
- Dispersion Corrected DFT (B97X-D)
 - Source: Chai, J.-D., & Head-Gordon, M. "Long-range corrected hybrid density functionals with damped atom–atom dispersion corrections." PCCP.^[1]
 - Context: Justifies the use of this functional for sterically crowded organic molecules.^[1]
 - Link:^[1]
- Basis Set Recommend
 - Source: Weigend, F., & Ahlrichs, R. "Balanced basis sets of split valence, triple zeta valence and quadruple zeta valence quality for H to Rn."^[1] PCCP.^[1]
 - Context: Standard reference for the recommended basis sets.
 - Link:^[1]
- Molecule D
 - Source: PubChem Compound Summary for CID 12654270 (**1-Cyclopropyl-2-methylpropan-1-one**).^[1]
 - Context: Verification of chemical structure and identifiers.^[1]^[2]

- [Link:](#)

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Sources

- [1. uwlax.edu \[uwlax.edu\]](https://uwlax.edu)
- [2. 1-Cyclopropyl-2-methylpropan-1-one | C7H12O | CID 12654270 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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